

hazards associated with p-methoxybenzyl formate

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Compound of Interest

Compound Name: 4-Methoxybenzyl formate

Cat. No.: B093505

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An In-Depth Technical Guide to the Hazards of p-Methoxybenzyl Formate

For Researchers, Scientists, and Drug Development Professionals

Introduction: Beyond the Fragrance

p-Methoxybenzyl formate (CAS No. 122-91-8), also known as anisyl formate, is an organic ester recognized for its pleasant floral, sweet scent, which has led to its use as a fragrance and flavoring agent.^{[1][2]} However, within the realms of research and pharmaceutical development, its utility extends to serving as a versatile protecting group for carboxylic acids in complex organic synthesis.^[3] The stability of the p-methoxybenzyl (PMB) ester under many conditions, coupled with multiple methods for its cleavage, makes it a valuable tool.^[3]

This guide moves beyond its sensory characteristics to provide a critical examination of the hazards associated with p-methoxybenzyl formate. A thorough understanding of its toxicological, chemical, and environmental risks is paramount for ensuring laboratory safety and procedural integrity. For professionals handling this compound, this document serves as a technical resource for risk assessment, safe handling, and emergency preparedness.

Section 1: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products. p-

Methoxybenzyl formate is classified with several key hazards that demand stringent safety protocols.

The primary hazards associated with p-methoxybenzyl formate are:

- Acute Oral Toxicity: The compound is harmful if ingested.[4][5][6]
- Skin Irritation and Sensitization: Direct contact can cause skin irritation and may lead to an allergic skin reaction (dermatitis) upon repeated exposure.[1][4][7][8]
- Serious Eye Irritation: Contact with the eyes can cause significant irritation.[1][4][6][8]
- Respiratory Tract Irritation: Inhalation of vapors or mists may irritate the respiratory system. [6][9][10]

These classifications are summarized in the table below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Skin Sensitization	Category 1/1B	H317: May cause an allergic skin reaction
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life

Table 1: GHS Classification of p-Methoxybenzyl Formate.[1][4][6][7][8][9][10]

Section 2: Toxicological Profile

Understanding the toxicology of p-methoxybenzyl formate is essential for minimizing exposure and responding effectively to accidental contact. The primary routes of exposure are ingestion, skin/eye contact, and inhalation.[\[1\]](#)

Mechanism of Toxicity & Metabolism: Upon entering the body, esters like p-methoxybenzyl formate are expected to be rapidly hydrolyzed into their constituent alcohol and carboxylic acid: p-methoxybenzyl alcohol (anisyl alcohol) and formic acid.[\[2\]](#) The p-methoxybenzyl alcohol is then likely oxidized to p-anisic acid, which is subsequently excreted.[\[2\]](#) While the parent compound has its own hazard profile, the metabolic byproducts also contribute to the overall toxicological assessment.

Acute and Chronic Health Effects:

- **Oral Toxicity:** Ingestion can lead to harmful systemic effects. The acute oral LD50 value in rats was reported as 1.55 ml/kg.[\[2\]](#) Symptoms are not well-documented but warrant immediate medical attention.
- **Dermal Exposure:** Causes skin irritation.[\[4\]](#) Prolonged or repeated contact can strip the skin of its natural oils, leading to dermatitis and sensitization, an allergic reaction that can become more severe with subsequent exposures.[\[1\]](#)
- **Ocular Exposure:** As a serious eye irritant, direct contact can cause redness, pain, and potential damage if not promptly and thoroughly flushed.[\[4\]](#)
- **Inhalation:** Vapors or mists can irritate the nose, throat, and lungs, leading to coughing and discomfort.[\[6\]](#)[\[10\]](#)

Route of Exposure	Acute Effects	Chronic Effects
Ingestion	Harmful systemic effects	Systemic effects from prolonged exposure
Skin Contact	Irritation, redness	Dermatitis, allergic skin sensitization
Eye Contact	Serious irritation, redness, pain	Persistent irritation
Inhalation	Respiratory tract irritation, coughing	Potential for respiratory system sensitization

Table 2: Summary of Health Effects by Exposure Route.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[10\]](#)

Section 3: Physicochemical and Reactivity Hazards

The physical and chemical properties of a substance dictate its behavior under various laboratory conditions, including its potential for hazardous reactions.

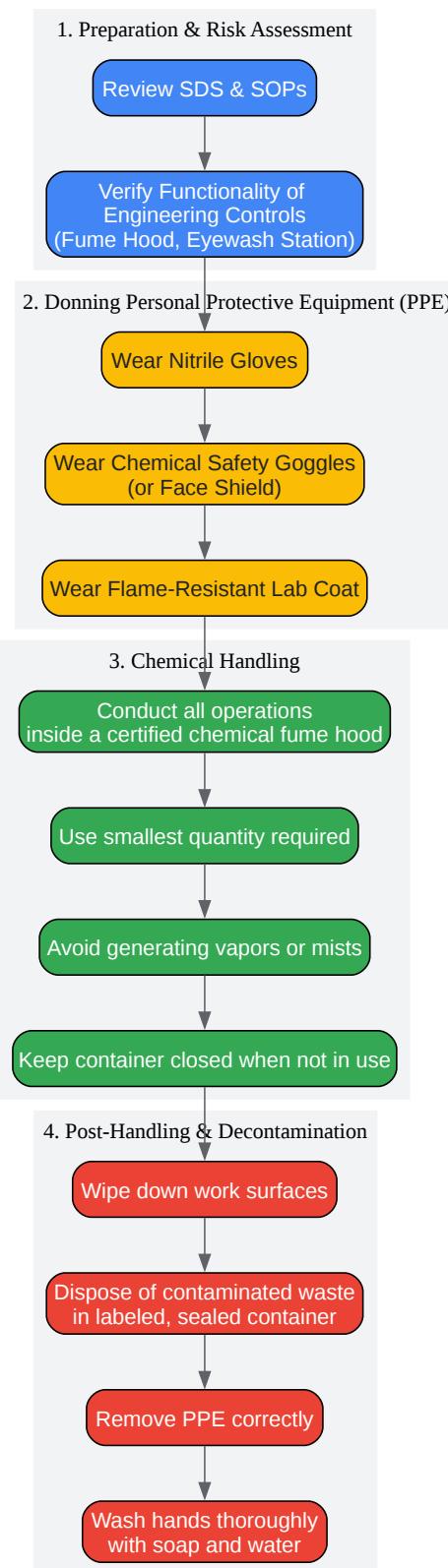
- Stability: p-Methoxybenzyl formate is stable under normal, recommended storage conditions. [\[1\]](#)[\[6\]](#)
- Incompatibilities: It should be stored away from strong oxidizing agents, strong acids, and strong bases to prevent vigorous or hazardous reactions.[\[1\]](#)
- Hazardous Decomposition Products: When heated to decomposition or involved in a fire, it emits toxic fumes, primarily carbon monoxide and carbon dioxide.[\[1\]](#)[\[4\]](#)
- Fire and Explosion Hazard: The compound is combustible, with a flash point exceeding 110°C.[\[11\]](#) While not highly flammable, its vapors are heavier than air and may spread along floors. On intense heating, these vapors can form explosive mixtures with air.[\[4\]](#)[\[7\]](#)

Section 4: Protocols for Safe Handling and Storage

A self-validating safety system relies on robust protocols that anticipate and mitigate risks. The following protocols are designed to minimize exposure and prevent accidents.

Experimental Workflow: Safe Handling Protocol

This workflow outlines the critical steps for handling p-methoxybenzyl formate, from preparation to post-experiment cleanup. The causality is clear: each step is a control measure designed to block a potential route of exposure.



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Caption: Workflow for Safe Handling of p-Methoxybenzyl Formate.

Storage Requirements

Proper storage is crucial for maintaining chemical stability and preventing accidental release or degradation.

- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Containers: Keep in original, tightly sealed containers to prevent leakage and contamination.[\[1\]](#)
- Separation: Store away from incompatible materials, particularly strong oxidizing agents.[\[1\]](#)
- Ignition Sources: Ensure storage area is free from heat, sparks, and open flames.
- Light: Protect from direct sunlight and other sources of light.[\[1\]](#)

Section 5: Emergency Procedures

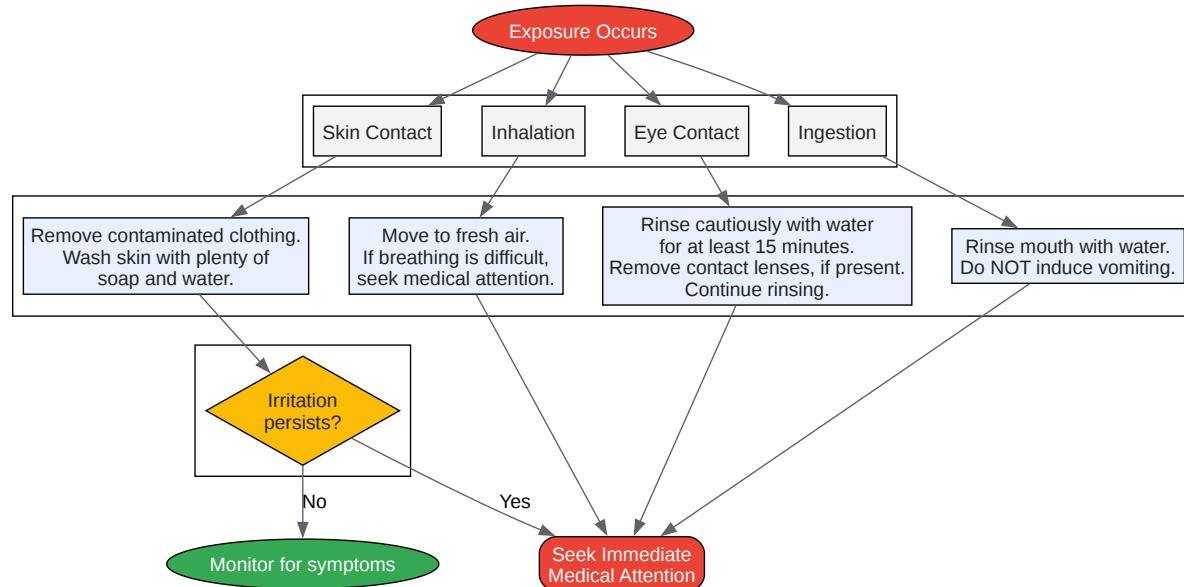
In the event of an accidental release or exposure, a clear and immediate response is critical.

Accidental Release Measures

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure adequate ventilation, but avoid actions that could spread vapors.
- Control Ignition Sources: Remove all sources of heat, sparks, or flame.
- Personal Protection: Responders must wear appropriate PPE, including respiratory protection if vapors are significant.[\[1\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[1\]](#)
- Cleanup: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).[\[1\]](#)
Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)

First Aid Response

The following flowchart provides a logical sequence for first aid response. The primary directive is to remove the individual from exposure and seek medical attention for anything beyond minor contact.



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Caption: First Aid Decision Flowchart for Exposure Incidents.

Section 6: Environmental and Disposal Considerations

Responsible chemical stewardship extends to minimizing environmental impact and ensuring proper disposal.

Environmental Hazards: p-Methoxybenzyl formate is classified as harmful to aquatic life.^{[4][7]} Therefore, releases into soil, drains, or waterways must be strictly avoided. While it is expected to be biodegradable, a significant release can harm aquatic organisms before degradation occurs.^[1] Its potential for bioaccumulation is considered low to moderate.^[1]

Disposal Considerations:

- **Do Not Discard in General Waste or Drains:** This product and its container must be disposed of as hazardous waste.
- **Use a Licensed Contractor:** Offer surplus and non-recyclable solutions to a licensed disposal company.^[8]
- **Follow Regulations:** All disposal practices must comply with local, regional, and national environmental regulations.^[1]

Conclusion

p-Methoxybenzyl formate is a valuable chemical in both industrial and research settings. However, its utility is matched by a distinct hazard profile that includes acute toxicity, irritation to skin, eyes, and the respiratory system, and the potential for skin sensitization. By integrating the principles and protocols outlined in this guide—from GHS classification and toxicological understanding to rigorous handling, storage, and emergency procedures—researchers and scientists can mitigate these risks effectively. A culture of safety, grounded in technical knowledge and procedural discipline, is the cornerstone of responsible scientific advancement.

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